An In-Depth Technical Guide to the Synthesis and Properties of Allyl Dimethyldithiocarbamate

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Compound of Interest

Compound Name:	*Allyl dimethyldithiocarbamate*
CAS No.:	*20821-66-3*
Cat. No.:	*B1266876*

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This guide provides a comprehensive overview of **allyl dimethyldithiocarbamate**, a versatile molecule with significant applications in materials science and synthetic chemistry. We will delve into its synthesis, physicochemical properties, spectroscopic characterization, and reactivity, offering field-proven insights for researchers, scientists, and professionals in drug development.

Introduction: The Versatility of Dithiocarbamates

Dithiocarbamates are a class of organosulfur compounds characterized by the functional group $R_2NCS_2^-$. Their unique coordination chemistry and reactivity have led to their use in a wide range of applications, including as pesticides, vulcanization accelerators, and ligands in coordination chemistry. **Allyl dimethyldithiocarbamate**, in particular, has garnered interest due to the presence of the reactive allyl group, which opens up avenues for polymerization and further functionalization. This guide will focus on the synthesis and characterization of this specific dithiocarbamate, providing a robust foundation for its practical application.

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Synthesis of **Allyl Dimethyldithiocarbamate**: A Tale of Two Nucleophiles

The most common and efficient synthesis of **allyl dimethyldithiocarbamate** involves a two-step, one-pot reaction. This method leverages the high nucleophilicity of the dithiocarbamate anion, which is readily formed from a secondary amine and carbon disulfide.

The Standard Synthesis: Nucleophilic Substitution

The primary route to **allyl dimethyldithiocarbamate** is through the reaction of sodium dimethyldithiocarbamate with an allyl halide, such as allyl chloride or allyl bromide.

Experimental Protocol:

- Formation of the Dithiocarbamate Salt: In a well-ventilated fume hood, dissolve dimethylamine in a suitable aprotic solvent, such as ethanol or isopropanol, cooled in an ice bath. To this solution, add an equimolar amount of sodium hydroxide, followed by the slow, dropwise addition of carbon disulfide. The reaction is exothermic and should be carefully controlled to maintain a temperature below 10°C. The formation of the sodium dimethyldithiocarbamate salt is typically rapid.

- Allylation: To the freshly prepared solution of sodium dimethyldithiocarbamate, add an equimolar amount of allyl chloride dropwise. The reaction mixture is then stirred at room temperature for several hours to ensure complete reaction.

- Workup and Purification: After the reaction is complete, the mixture is typically filtered to remove the sodium chloride byproduct. The solvent is then removed under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **allyl dimethyldithiocarbamate** as a pale yellow oil.

Causality Behind Experimental Choices:

- Aprotic Solvent: An aprotic solvent is chosen to avoid unwanted side reactions with the highly reactive carbon disulfide and the dithiocarbamate anion.

- Low Temperature: The initial reaction to form the dithiocarbamate salt is highly exothermic. Maintaining a low temperature prevents the decomposition of the product and minimizes the

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formation of byproducts.

- Stepwise Addition: The slow, dropwise addition of reagents ensures better control over the reaction temperature and prevents localized overheating.

Diagram: Synthesis Workflow of **Allyl Dimethyldithiocarbamate**

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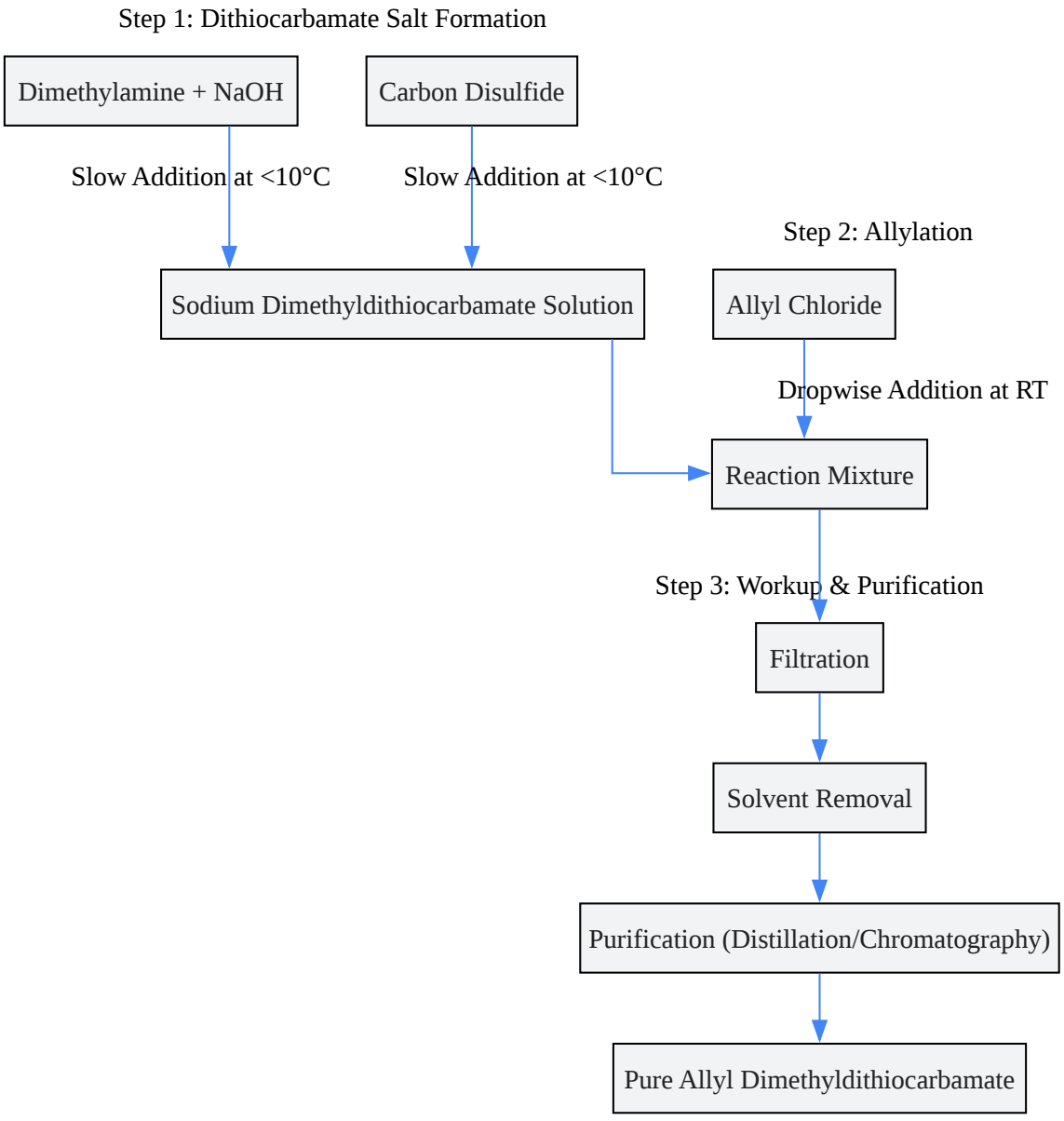

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Caption: A flowchart illustrating the key stages in the synthesis of **allyl dimethyldithiocarbamate**.

Physicochemical Properties

Understanding the physical and chemical properties of **allyl dimethyldithiocarbamate** is crucial for its handling, storage, and application.

Property	Value
Appearance	Pale yellow oil
Molecular Formula	$C_6H_{11}NS_2$
Molecular Weight	161.29 g/mol
Boiling Point	~135-140 °C at 15 mmHg
Density	~1.08 g/cm³
Solubility	Soluble in most organic solvents (e.g., ethanol, acetone, chloroform). Insoluble in water.

Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic techniques are indispensable for confirming the identity and purity of the synthesized **allyl dimethyldithiocarbamate**.

^{1}H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals for the different types of protons present in the molecule.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~3.4	s	6H	$N(CH_3)_2$
~4.0	d	2H	$-S-CH_2-$
~5.2-5.4	m	2H	$=CH_2$
~5.8-6.0	m	1H	-CH=

^{13}C NMR Spectroscopy

The carbon NMR spectrum complements the ^1H NMR data, showing distinct signals for each carbon environment.

Chemical Shift (δ, ppm)	Assignment
~40	$N(CH_3)_2$
~45	$-S-CH_2-$
~118	$=CH_2$
~132	-CH=
~200	C=S

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the key functional groups.

Wavenumber (cm^{-1})	Vibration
~2930	C-H stretch (aliphatic)
~1640	C=C stretch (alkene)
~1490	C-N stretch (thioureide)
~990	C-S stretch

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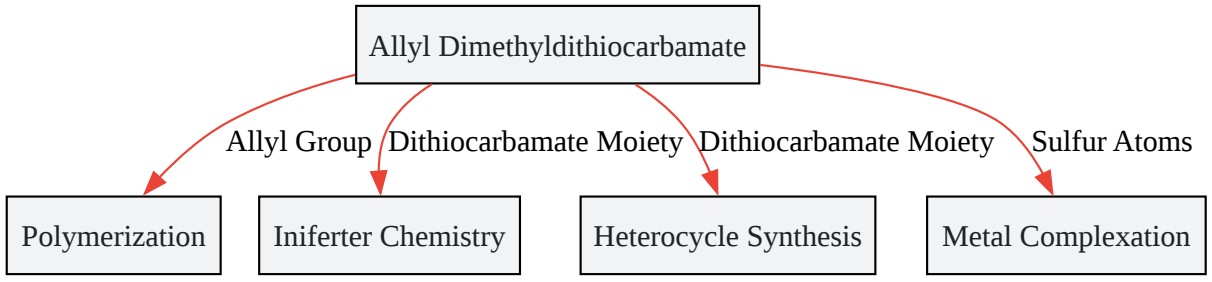
Reactivity and Potential Applications

The dual functionality of the allyl group and the dithiocarbamate moiety makes **allyl dimethyldithiocarbamate** a valuable synthon and building block.

- Polymerization: The allyl group can participate in free-radical polymerization, making it a useful monomer or chain-transfer agent in the synthesis of functional polymers.
- "Iniferter" Chemistry: Dithiocarbamates can act as "iniferters" (initiator-transfer agent-terminator) in living radical polymerization, allowing for the synthesis of polymers with controlled molecular weights and narrow polydispersities.
- Precursor to Heterocycles: The dithiocarbamate group can be used as a precursor for the synthesis of various sulfur and nitrogen-containing heterocyclic compounds.
- Ligand in Coordination Chemistry: The sulfur atoms of the dithiocarbamate group can coordinate to metal ions, forming stable complexes with potential applications in catalysis and materials science.

Diagram: Reactivity of **Allyl Dimethyldithiocarbamate**



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Caption: A diagram illustrating the key reactive sites and potential applications of **allyl dimethyldithiocarbamate**.

Safety and Handling

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Allyl dimethyldithiocarbamate should be handled with appropriate safety precautions in a well-ventilated fume hood. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes. Store the compound in a cool, dry, and dark place in a tightly sealed container.

References

For further reading and detailed protocols, please refer to the following resources:

- General Synthesis of Dithiocarbamates: "Comprehensive Organic Synthesis II" - This multi-volume reference work provides extensive details on the synthesis of various functional groups, including dithiocarbamates. (A general search on a library or publisher's website would be necessary as direct deep links are often unstable).
- Iniferter Polymerization: "Living Radical Polymerization" by Matyjaszewski and Davis - This book offers a thorough overview of controlled radical polymerization techniques, including the use of dithiocarbamates as iniferters. (Similarly, a search on a publisher's or bookseller's website is recommended).

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